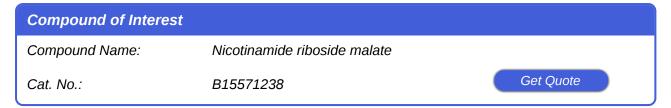


Application Notes and Protocols for Oral Gavage of Nicotinamide Riboside Malate

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Nicotinamide Riboside (NR) is a clinically proven precursor of nicotinamide adenine dinucleotide (NAD+), a critical coenzyme in cellular metabolism and energy production.[1][2]

Nicotinamide Riboside Malate (NRM) is a salt of NR that offers enhanced stability and high water solubility, making it a suitable candidate for oral administration in preclinical research.[3]

[4] Oral gavage is a common and effective method for precise dose administration in animal models, ensuring accurate delivery of the test compound.[5] These application notes provide detailed protocols and quantitative data to guide researchers in the oral administration of NRM for preclinical studies.

Physicochemical Properties of Nicotinamide Riboside Malate

Understanding the properties of NRM is crucial for proper handling and formulation for oral gavage studies.



Property	Description	Reference
Physical Form	White to off-white crystalline powder	[3]
Solubility	Highly soluble in water	[3]
Stability	More stable than Nicotinamide Riboside chloride, particularly at neutral pH.[3][4] Aqueous solutions should be freshly prepared.[6][7]	
Storage	Store at -20°C for long-term stability.[8][9]	_

Experimental ProtocolsPreparation of Nicotinamide Riboside Malate Solution for Oral Gavage

Materials:

- Nicotinamide Riboside Malate (NRM) powder
- Vehicle: Sterile water or sterile 0.9% saline solution
- · Sterile conical tubes or vials
- Vortex mixer
- Analytical balance
- Appropriate personal protective equipment (PPE)

Procedure:

• Determine the Dosing Solution Concentration: Calculate the required concentration of the NRM solution based on the desired dose (mg/kg) and the administration volume for the



animal model (typically 5-10 mL/kg for rats and 10 mL/kg for mice).

- Weighing NRM: Accurately weigh the required amount of NRM powder using an analytical balance.
- Dissolution: Add the weighed NRM powder to a sterile conical tube. Add the calculated volume of the vehicle (sterile water or saline) to the tube.
- Mixing: Tightly cap the tube and vortex thoroughly until the NRM is completely dissolved.
 Given its high water solubility, this should occur readily.[3]
- Verification: Visually inspect the solution to ensure there is no particulate matter. The solution should be clear and colorless.
- Storage of Dosing Solution: It is recommended to prepare the dosing solution fresh each day.[7] If short-term storage is necessary, store at 2-8°C for no longer than 24 hours, protected from light.

Oral Gavage Administration Protocol (Rodent Models)

Materials:

- Prepared NRM dosing solution
- Appropriate size gavage needles (stainless steel, ball-tipped) for the animal species and size.
- Syringes compatible with the gavage needles.
- Animal scale for accurate body weight measurement.
- Animal handling and restraint equipment.

Procedure:

 Animal Preparation: Acclimatize the animals to the experimental conditions and handling procedures to minimize stress.[10]



- Dose Calculation: Weigh each animal immediately before dosing to accurately calculate the volume of the NRM solution to be administered.
- Syringe Preparation: Draw the calculated volume of the NRM solution into the syringe.
 Ensure there are no air bubbles.
- Animal Restraint: Gently but firmly restrain the animal in a vertical position.
- Gavage Needle Insertion: Carefully insert the gavage needle into the mouth, passing it over the tongue and down the esophagus into the stomach. Proper technique is crucial to avoid accidental entry into the trachea.[5]
- Substance Administration: Once the needle is correctly positioned, slowly administer the NRM solution.
- Needle Removal: Gently remove the gavage needle.
- Post-Administration Monitoring: Return the animal to its cage and monitor for any signs of distress, such as difficulty breathing or changes in behavior.[5]

Quantitative Data from Preclinical Studies

The following tables summarize data from preclinical studies involving oral administration of nicotinamide riboside and its derivatives.

Table 1: Nicotinamide Riboside Hydrogen Malate (NRHM) Oral Toxicity Study in Rats[11]



Parameter	Details		
Species	Sprague-Dawley Rats		
Doses	1000, 1500, and 3000 mg/kg/day		
Duration	90 days		
Vehicle	Not specified, likely water due to high solubility		
Key Findings	No-Observed-Adverse-Effect Level (NOAEL): 3000 mg/kg/day for females, 2000 mg/kg/day for males (due to lower body weight at the high dose). No genotoxicity observed.		

Table 2: Selected Oral Gavage Studies with Nicotinamide Riboside (NR) in Rodents

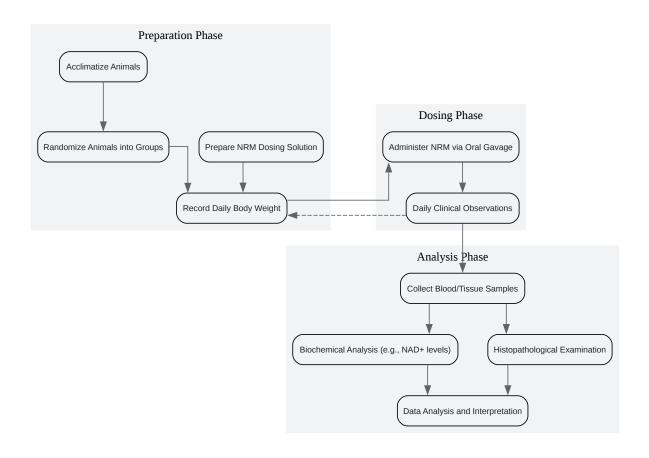


Species	Dose	Duration	Vehicle	Key Outcomes	Reference
Mice	185 mg/kg	Single Dose	Not specified	Elevated hepatic NAD+ levels.	[12][13]
Mice	400 mg/kg/day	16 weeks	Not specified	Increased plasma and intracellular NAD+ content.	[8][9]
Mice	1150 mg/kg & 4200 mg/kg/day	Up to 12 months	Food/Water	Increased retinal NAD+ levels and protected against retinal ganglion cell loss.	[5]
Rats	300 mg/kg/day	90 days	Not specified	NOAEL established at 300 mg/kg/day in a safety study.	

Diagrams

Experimental Workflow for Oral Gavage Study



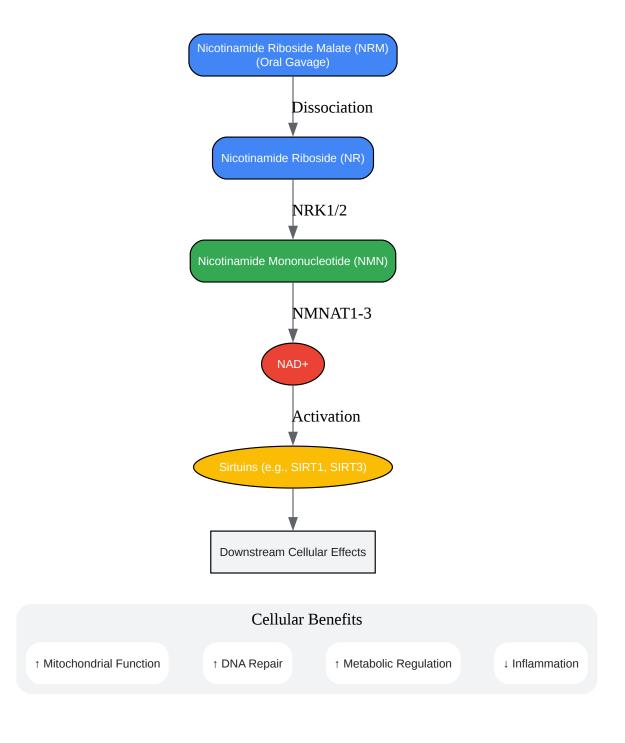


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Caption: Workflow for a typical preclinical study involving oral gavage of NRM.

Nicotinamide Riboside Malate Signaling Pathway





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Caption: NRM boosts NAD+ levels, activating sirtuins and promoting cellular health.



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